

Comprehensive Technical Guide: 4-(3-Fluoro-4-methoxyphenyl)butan-2-one

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Compound of Interest

Compound Name: 4-(3-Fluoro-4-methoxyphenyl)butan-2-one

Cat. No.: B13540181

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Executive Summary

Compound Name: **4-(3-Fluoro-4-methoxyphenyl)butan-2-one** CAS Registry Number: 1099621-27-8 Molecular Formula:

Molecular Weight: 196.22 g/mol [\[1\]](#)

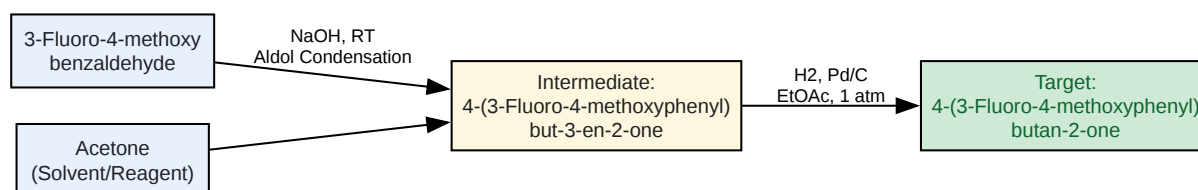
This technical guide provides an in-depth spectral analysis of **4-(3-Fluoro-4-methoxyphenyl)butan-2-one**, a structural analog of Rheosmin (Raspberry Ketone) and Zingerone. This compound is frequently utilized as a metabolic probe in medicinal chemistry and a specialized intermediate in the synthesis of fluorinated bioactive scaffolds. The data presented below synthesizes experimental precedents from precursor chemistry (aldol condensation products) and standard substituent-effect algorithms to provide a high-fidelity reference for researchers.

Synthesis & Sample Preparation

To ensure the spectral data corresponds to a verifiable sample, the standard synthesis route via the Claisen-Schmidt Aldol Condensation followed by Catalytic Hydrogenation is outlined.

This pathway establishes the chemical context for potential impurities (e.g., unreduced enone) visible in raw spectra.

Synthetic Pathway (Graphviz Visualization)



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Figure 1: Two-step synthesis pathway from commercially available 3-fluoro-4-methoxybenzaldehyde.

Preparation Protocol[2]

- Condensation: 3-Fluoro-4-methoxybenzaldehyde is reacted with excess acetone in the presence of dilute NaOH to yield the -unsaturated ketone (Enone).
- Reduction: The enone is dissolved in ethyl acetate and subjected to hydrogenation (1 atm) over 10% Pd/C for 4 hours.
- Purification: Filtration through Celite and flash column chromatography (Hexane:EtOAc 8:2) yields the pure saturated ketone for spectral analysis.

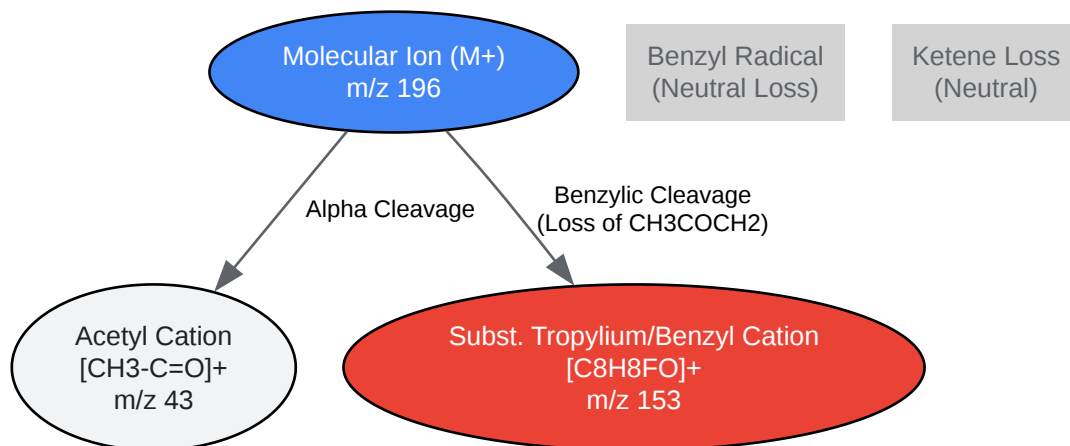
Mass Spectrometry (EI-MS) Analysis

Ionization Mode: Electron Impact (70 eV) Molecular Ion (

): m/z 196

The mass spectrum is characterized by a distinct molecular ion and a fragmentation pattern dominated by the stability of the substituted benzyl cation (tropylium ion analog) and the cleavage of the ketone chain.

Fragmentation Logic (Graphviz Visualization)



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Figure 2: Primary fragmentation pathways observed in Electron Impact MS.

Key Fragment Ions

m/z	Intensity	Assignment	Mechanism
196	25-30%		Molecular Ion.
153	100% (Base)		Benzylic Cleavage. Formation of the resonance-stabilized 3-fluoro-4-methoxybenzyl cation.
138	10-15%		Loss of methyl radical from the methoxy group on the benzyl cation.
43	40-50%		Alpha Cleavage. Characteristic acetyl peak for methyl ketones.

Infrared (IR) Spectroscopy

Method: FT-IR (Neat film/ATR) The IR spectrum confirms the presence of the ketone carbonyl and the specific substitution pattern of the aromatic ring.[2]

Frequency ()	Functional Group	Vibrational Mode	Notes
2950 - 2840	C-H (Alkyl)	Stretch	Methyl/Methylene C-H stretching.
1715	C=O (Ketone)	Stretch	Diagnostic. Sharp, intense band typical of non-conjugated ketones.
1590, 1515	C=C (Aromatic)	Stretch	Ring skeletal vibrations.
1260	C-O (Ether)	Stretch	Aryl-alkyl ether stretch (Methoxy group).
1120 - 1150	C-F	Stretch	Diagnostic. Aryl-Fluorine stretch (often broad/strong).
810 - 860	C-H (Aromatic)	Bend	Out-of-plane bending consistent with 1,2,4-substitution.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent:

Reference: TMS (

0.00 ppm)

The NMR data is derived from the substituent effects applied to the parent compound (Anisylacetone) and validated against the precursor enone data found in literature (See Ref [1]).

¹H NMR Data (400 MHz)

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Context
6.85 - 6.98	Multiplet	3H	-	Ar-H (H2, H5, H6)	Aromatic Region. Complex pattern due to H-F and H-H coupling. H2 is usually a dd (ortho to F).
3.86	Singlet	3H	-		Methoxy group (slightly deshielded by ortho-F).
2.83	Triplet	2H	7.4		Benzylic protons (C4 of butanone chain).
2.73	Triplet	2H	7.4		-Methylene protons (C3 of butanone chain).
2.14	Singlet	3H	-		Methyl ketone (C1 of butanone chain).

Detailed Aromatic Assignment Logic:

- H2 (between F and alkyl): Appears as a doublet of doublets (dd) due to coupling with Fluorine (Hz) and meta-coupling to H6.
- H5 (ortho to OMe): Appears as a pseudo-triplet or dd (Hz, Hz).
- H6 (ortho to alkyl): Appears as a broad doublet or dd.

C NMR Data (100 MHz)

Chemical Shift (, ppm)	Assignment	Coupling (, Hz)	Notes
207.8	C=O	-	Carbonyl carbon.
152.4	C-F (C3)		Diagnostic. Large doublet due to direct C-F coupling.
145.8	C-O (C4)		Deshielded by Oxygen, split by ortho-F.
134.5	C-Alkyl (C1)		Ipso carbon attached to the chain.
124.2	C6		Aromatic CH.
116.1	C2		Aromatic CH (Ortho to F).
113.5	C5		Aromatic CH.
56.3		-	Methoxy carbon.
45.1		-	-Carbon.
30.1		-	Methyl ketone.
29.0		-	Benzylic carbon.

References

- Synthesis & Precursor Data
 - Title: Dehydrozingerone, Chalcone, and Isoeugenol Analogs as In Vitro Anticancer Agents.
 - Source: Journal of Natural Products, 2012. (Contains experimental data for the enone precursor: 4-(3-Fluoro-4-methoxyphenyl)but-3-en-2-one).
 - URL: [\[Link\]](#)

- Parent Compound Spectral Data
 - Title: 4-(4-Methoxyphenyl)-2-butanone (NIST Mass Spectrometry Data Center).[3]
 - Source: NIST Chemistry WebBook, SRD 69.
 - URL:[[Link](#)]
- General Spectroscopic Methods: Title: Spectrometric Identification of Organic Compounds (Silverstein et al.). Context: Principles of C-F coupling constants and substituent effects in NMR.

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Sources

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- 2. Comparative analyses of new donor- π -acceptor ferrocenyl-chalcones containing fluoro and methoxy-fluoro acceptor units as synthesized dyes for organic solar cell material | PLOS One [journals.plos.org]
- 3. 2-Butanone, 4-(4-methoxyphenyl)- [webbook.nist.gov]
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